

Technical Guide: Stability and Storage of 1-(Thiophen-3-yl)ethanol

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Compound of Interest

Compound Name: **1-(Thiophen-3-yl)ethanol**

Cat. No.: **B172730**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **1-(Thiophen-3-yl)ethanol** (CAS No. 14861-60-0). The information is compiled from safety data sheets and chemical supplier specifications to ensure safe handling, storage, and use in a laboratory setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-(Thiophen-3-yl)ethanol** is presented below.

Property	Value
CAS Number	14861-60-0
Molecular Formula	C ₆ H ₈ OS
Molecular Weight	128.19 g/mol
Appearance	Data not available
Purity	≥95%

Stability Profile

1-(Thiophen-3-yl)ethanol is a stable compound under recommended storage and handling conditions.^[1] However, it is important to be aware of specific factors that can affect its stability.

Parameter	Description
Chemical Stability	Stable under recommended temperatures and pressures. ^[1]
Conditions to Avoid	Dust generation and exposure to sources of ignition. ^[1]
Incompatible Materials	Strong oxidizing agents. ^[1]
Hazardous Decomposition Products	Under fire conditions, may decompose to produce carbon oxides and sulfur oxides. ^[1]

Recommended Storage Conditions

Proper storage is crucial to maintain the integrity and purity of **1-(Thiophen-3-yl)ethanol**.

Condition	Recommendation
General Storage	Store in a tightly-closed container. ^[1] Keep in a cool, dry, and well-ventilated area. ^[1]
Long-Term Storage	For long-term storage, it is recommended to keep the compound in a cool, dry place. ^{[1][2]}
Ignition Sources	Keep away from sources of ignition. ^[1]

Experimental Protocols

While specific, peer-reviewed experimental studies on the degradation kinetics of **1-(Thiophen-3-yl)ethanol** are not readily available in the public domain, a general protocol for assessing the stability of a chemical compound of this nature is provided below. This protocol can be adapted to evaluate the stability of **1-(Thiophen-3-yl)ethanol** under various stress conditions.

General Protocol for Chemical Stability Assessment

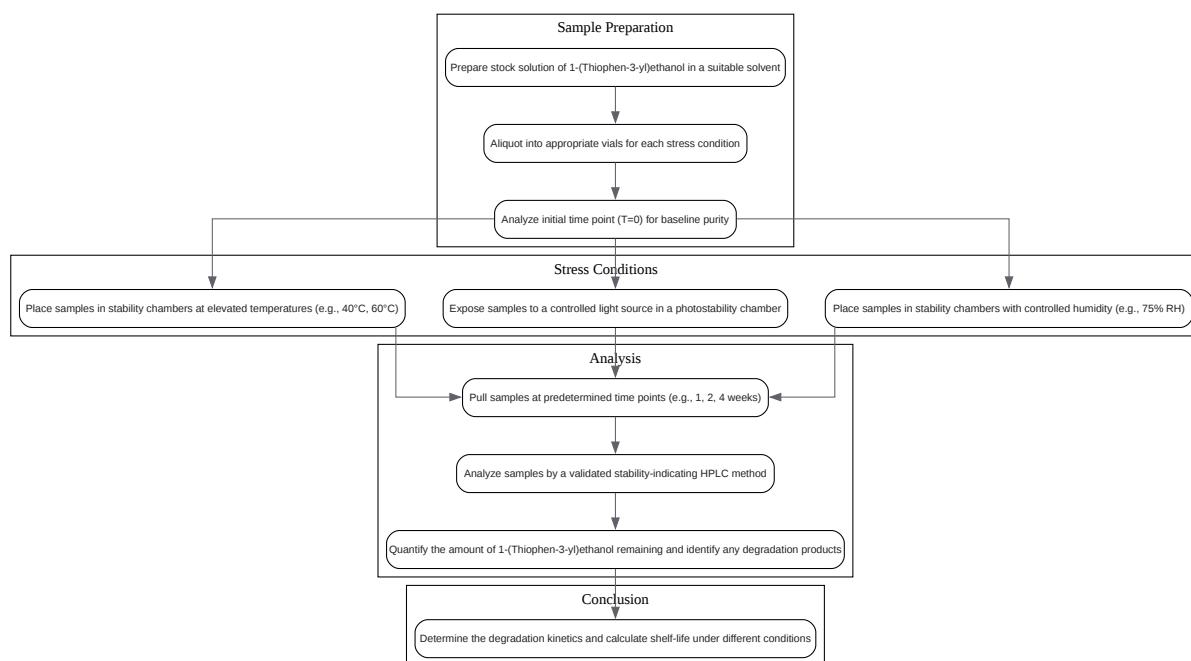
1. Objective: To evaluate the stability of **1-(Thiophen-3-yl)ethanol** under conditions of elevated temperature, light exposure, and humidity.

2. Materials:

- **1-(Thiophen-3-yl)ethanol** (of known purity)
- HPLC-grade solvents (e.g., acetonitrile, water)
- Calibrated stability chambers (for controlled temperature and humidity)
- Photostability chamber with a light source conforming to ICH Q1B guidelines
- Calibrated analytical balance
- Volumetric flasks and pipettes
- HPLC system with a suitable detector (e.g., UV) and column

3. Experimental Workflow:

Below is a generalized workflow for conducting a stability study.

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Caption: Workflow for a chemical stability study.

4. Methodology:

- Sample Preparation: Prepare a stock solution of **1-(Thiophen-3-yl)ethanol** of a known concentration in a suitable solvent. Aliquot the solution into vials for each stress condition and a control set stored at recommended conditions.
- Initial Analysis (T=0): Analyze an initial sample to determine the baseline purity and concentration.
- Stress Conditions:
 - Thermal Stability: Place samples in stability chambers at various elevated temperatures (e.g., 40°C, 60°C, 80°C).
 - Photostability: Expose samples to a light source as per ICH Q1B guidelines. A dark control should be included.
 - Humidity: Place samples in stability chambers with controlled relative humidity (e.g., 75% RH) at a specific temperature.
- Time Points: Pull samples from each condition at predetermined time intervals (e.g., 1, 2, 4, 8, and 12 weeks).
- Analytical Method: Develop and validate a stability-indicating analytical method, typically HPLC, that can separate the parent compound from any potential degradation products.
- Data Analysis: Quantify the amount of **1-(Thiophen-3-yl)ethanol** remaining at each time point. If degradation is observed, identify and quantify the degradation products if possible.
- Kinetics: Plot the concentration of **1-(Thiophen-3-yl)ethanol** versus time for each condition to determine the degradation kinetics.

Signaling Pathways and Logical Relationships

Based on a comprehensive review of publicly available scientific literature, there is no specific information regarding signaling pathways or complex biological/chemical workflows directly involving **1-(Thiophen-3-yl)ethanol** that would necessitate a diagrammatic representation at this time. Research in this area is ongoing, and future studies may elucidate such relationships.

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References

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